

thermodynamic properties of molten calcium nitrate salts

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Compound of Interest

Compound Name: Calcium nitrate

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An In-depth Technical Guide to the Thermodynamic Properties of Molten **Calcium Nitrate** Salts

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of molten **calcium nitrate** salts. The information is curated for researchers, scientists, and professionals in drug development who may utilize these salts in various applications, including as solvents for chemical reactions, in thermal energy storage, or in the preparation of novel materials. This document summarizes key quantitative data, details common experimental methodologies, and provides visual representations of experimental workflows.

Thermodynamic Properties

Molten **calcium nitrate**, both in its pure form and in mixtures with other nitrate salts, exhibits a range of thermodynamic properties that are crucial for its application in various scientific and industrial fields. The addition of **calcium nitrate** to other molten nitrate salts generally increases the density and viscosity of the mixture.^{[1][2]}

Density

The density of molten **calcium nitrate** and its mixtures is a key parameter for process design and engineering calculations. The addition of **calcium nitrate** to molten alkali nitrates, such as potassium nitrate or sodium nitrate, has been observed to increase the overall density of the

mixture.[1] The temperature dependence of density for these molten salt systems can often be described by a linear equation.

Table 1: Density of Molten **Calcium Nitrate** and its Mixtures

Composition (mol%)	Temperature Range (°C)	Density (g/cm³) Equation	Reference
Ca(NO ₃) ₂ (20%) + KNO ₃ (80%)	~200 - 350	$\rho = A - BT$ (A, B are constants)	[1]
Ca(NO ₃) ₂ (30%) + KNO ₃ (70%)	~200 - 350	$\rho = A - BT$ (A, B are constants)	[1]
Ca(NO ₃) ₂ -NaNO ₃ -KNO ₃ (25:50:25 wt%)	150 - 400	Data available in graphical form	[3]
Ca(NO ₃) ₂ ·4H ₂ O	25	~1.77	[4]
Anhydrous Ca(NO ₃) ₂	20	2.504 (solid)	[5]

Note: The exact parameters A and B for the density equations are specific to each mixture and can be found in the cited literature. The density of pure molten anhydrous **calcium nitrate** is difficult to measure directly due to its high melting point and decomposition.[6]

Viscosity

The viscosity of molten **calcium nitrate** salts is a critical property influencing fluid dynamics and mass transfer. Molten salt mixtures containing **calcium nitrate** tend to be more viscous than those without it, and the viscosity increases with a higher proportion of **calcium nitrate**. [2] [7] The temperature dependence of viscosity for these systems often does not follow a simple Arrhenius relationship and is better described by the Vogel-Fulcher-Tammann (VFT) equation. [2][7]

Table 2: Viscosity of Molten **Calcium Nitrate** Mixtures

Composition	Temperature Range (°C)	Viscosity Behavior	Reference
Ca(NO ₃) ₂ -KNO ₃ (26 mol% Ca(NO ₃) ₂)	>200	Non-Arrhenius	[2]
Ternary & Quaternary Mixtures with Ca(NO ₃) ₂	Liquidus to 200	Curvature in Arrhenius plot; follows VFT equation	[2][7]

Heat Capacity

The heat capacity of molten **calcium nitrate** is essential for thermal energy storage applications. The heat capacity of pure molten **calcium nitrate** has been estimated through extrapolation of data from binary mixtures.[6] Preliminary results suggest that the heat capacity of molten nitrate salt mixtures increases slightly with the addition of **calcium nitrate**.[6][8]

Table 3: Heat Capacity of Molten **Calcium Nitrate**

Substance	Estimated Value (J/mol·K)	Temperature Range (K)	Reference
Molten Ca(NO ₃) ₂	120 - 140	N/A	[6][8]
Molten Ca(NO ₃) ₂	140 - 160	N/A	[6]
Solid Ca(NO ₃) ₂	Measured from 143 to 723	Data available in graphical and tabular form	[9]
Ca(NO ₃) ₂ ·4H ₂ O (crystalline)	Measured from 306.8 to 318.8	Data available	[10]
Ca(NO ₃) ₂ ·4H ₂ O (liquid)	Measured from 318.8 to 351.4	Data available	[10]
Ca(NO ₃) ₂ ·4H ₂ O (supercooled liquid)	Measured from 306.8 to 314.8	Data available	[10]

Enthalpy of Fusion

The enthalpy of fusion is a critical parameter for phase-change material applications. Direct measurement of the enthalpy of fusion for pure **calcium nitrate** is challenging due to its decomposition upon melting.[6] However, values have been obtained through both extrapolation from mixtures and direct measurement in controlled environments.[6][9] The addition of **calcium nitrate** to alkali nitrate mixtures tends to decrease the apparent enthalpy of fusion.[6]

Table 4: Enthalpy of Fusion of **Calcium Nitrate**

Substance	Enthalpy of Fusion (kJ/mol)	Melting Point (°C)	Reference
Ca(NO ₃) ₂ (extrapolated)	~24	350 (at this temp)	[6]
Ca(NO ₃) ₂	33.4 ± 1	550	[9]
Ca(NO ₃) ₂ ·4H ₂ O	36.6 ± 0.2	43.9 ± 0.3	[11]

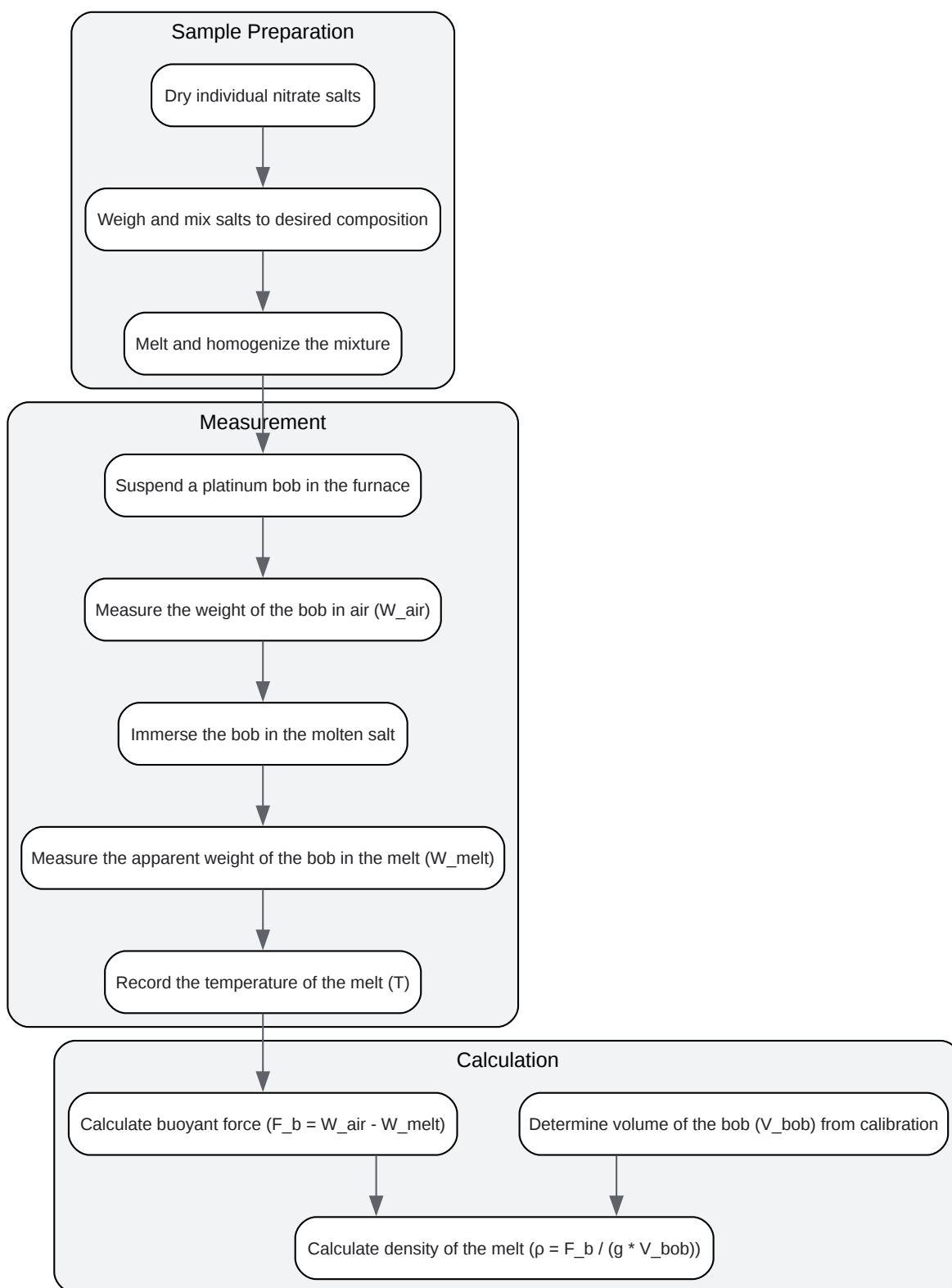
Experimental Protocols

The determination of the thermodynamic properties of molten salts requires specialized experimental techniques capable of handling high temperatures and corrosive materials.

Density Measurement (Archimedeian Method)

The Archimedeian method is a widely used technique for determining the density of molten salts.[1]

Experimental Workflow: Archimedeian Method for Density Measurement



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Caption: Workflow for density measurement using the Archimedeian method.

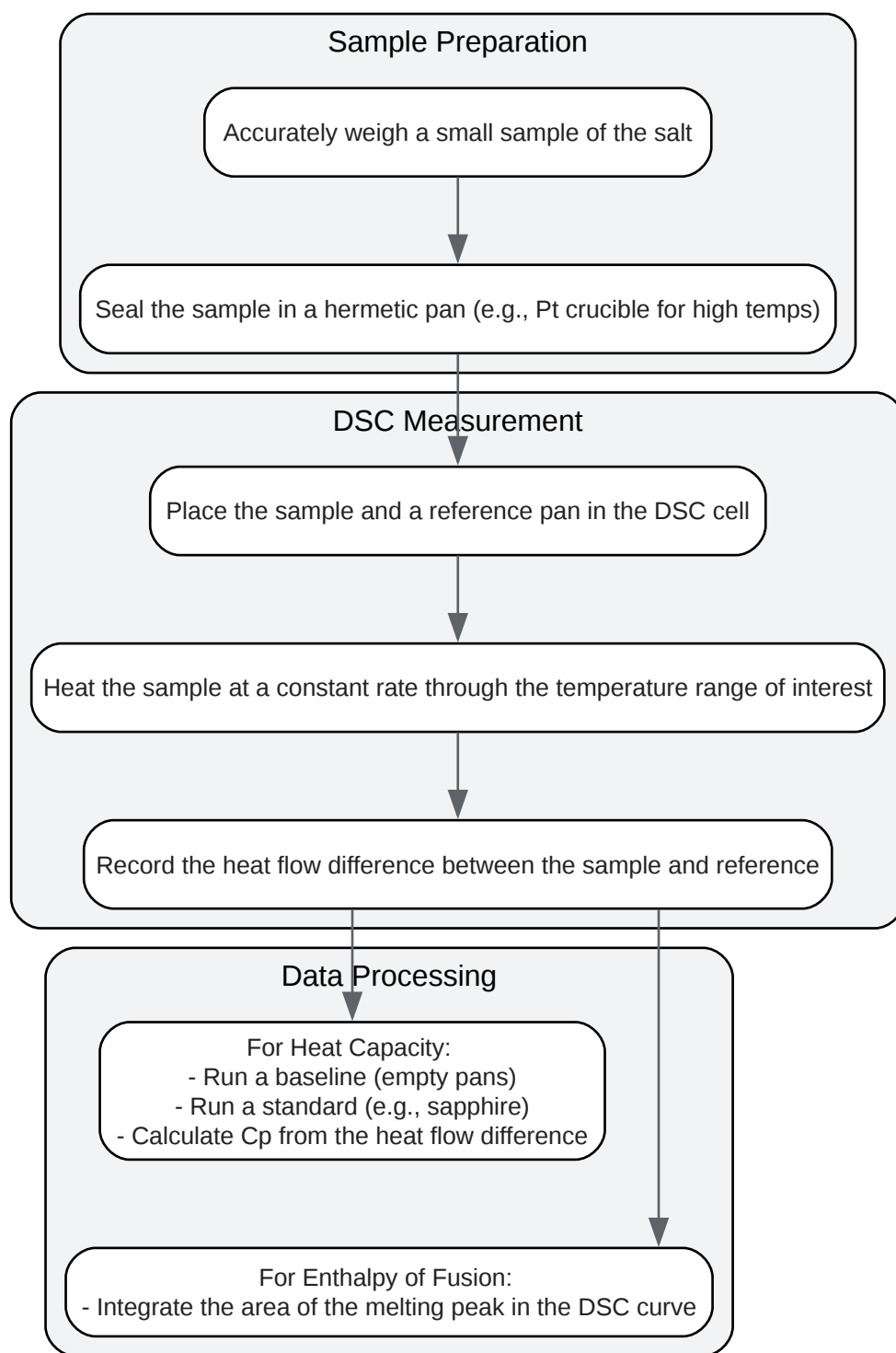
Viscosity Measurement

The viscosity of molten salts is commonly measured using rotational viscometers.

Thermal Properties Measurement (DSC)

Differential Scanning Calorimetry (DSC) is a primary technique for measuring heat capacity and enthalpy of fusion.

[\[6\]](#)[\[8\]](#)[\[9\]](#)Experimental Workflow: DSC for Thermal Properties



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Caption: Workflow for determining thermal properties via DSC.

Concluding Remarks

The thermodynamic properties of molten **calcium nitrate** and its mixtures are of significant interest for a variety of applications. While the properties of pure molten **calcium nitrate** can be challenging to measure directly, a substantial body of data exists for its mixtures with other nitrate salts. The experimental protocols outlined in this guide provide a foundation for researchers to conduct their own investigations into these materials. The provided data tables and workflows serve as a valuable resource for scientists and engineers working with molten nitrate salts.

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